

An In-depth Technical Guide to Dipropyl Sulfoxide: Properties, Synthesis, and Pharmaceutical Potential

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dipropyl sulfoxide*

CAS No.: 4253-91-2

Cat. No.: B1221221

[Get Quote](#)

Introduction: Beyond Dimethyl Sulfoxide (DMSO) - Exploring the Potential of Dipropyl Sulfoxide

For decades, dimethyl sulfoxide (DMSO) has been a cornerstone in both industrial processes and pharmaceutical sciences, lauded for its exceptional solvating power and ability to enhance the penetration of active pharmaceutical ingredients (APIs).^{[1][2]} However, the exploration of other dialkyl sulfoxides offers the potential for fine-tuning physicochemical properties to meet specific formulation and therapeutic challenges. This guide provides a comprehensive technical overview of **dipropyl sulfoxide**, a higher alkyl homolog of DMSO.

Aimed at researchers, scientists, and professionals in drug development, this document delves into the core characteristics of **dipropyl sulfoxide**, its synthesis, and a critical evaluation of its potential applications in the pharmaceutical arena. By understanding its unique attributes in comparison to the well-trodden path of DMSO, we can begin to unlock new possibilities in drug delivery and formulation science.

Core Molecular and Physicochemical Properties

Dipropyl sulfoxide, also known by its IUPAC name 1-(propylsulfinyl)propane, is an organosulfur compound with the molecular formula C₆H₁₄OS.[3] Its molecular weight is approximately 134.24 g/mol .[3] The presence of the sulfinyl group imparts a polar nature to the molecule, while the two propyl chains introduce a significant lipophilic character. This amphiphilic nature is central to its potential applications as a solvent and excipient.

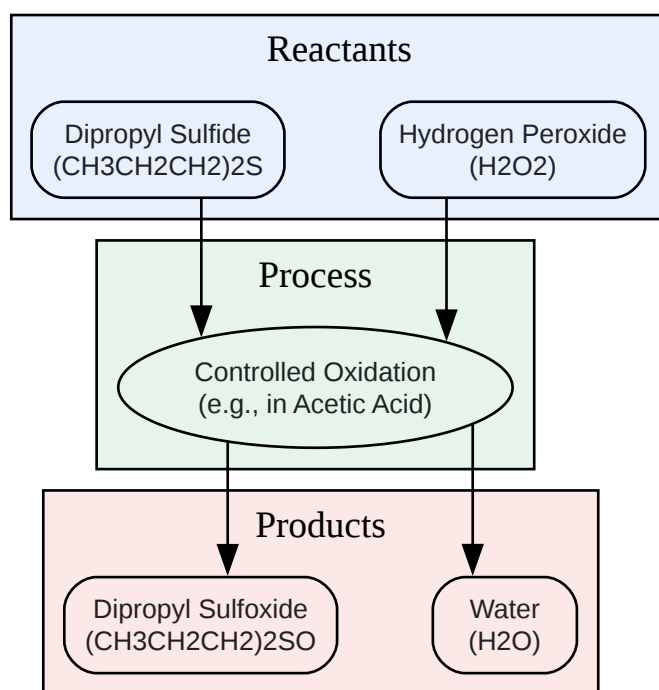
A summary of its key identifiers and computed properties is presented below:

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ OS	[3]
Molecular Weight	134.24 g/mol	[3]
IUPAC Name	1-(propylsulfinyl)propane	[3]
CAS Number	4253-91-2	[3]
Boiling Point (predicted)	243.9 °C at 760 mmHg	
Density (predicted)	0.979 g/cm ³	
LogP (predicted)	1.555	[4]

Synthesis of Dipropyl Sulfoxide: A Controlled Oxidation Approach

The most prevalent and direct method for synthesizing **dipropyl sulfoxide** is the controlled oxidation of its corresponding sulfide, dipropyl sulfide. A key challenge in this synthesis is to prevent over-oxidation to the corresponding sulfone.[5] Among various oxidizing agents, hydrogen peroxide (H₂O₂) is often favored due to its environmental compatibility, as its primary byproduct is water.

The general mechanism involves the nucleophilic attack of the sulfur atom in dipropyl sulfide on an oxygen atom of the oxidizing agent.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Dipropyl Sulfoxide** via Oxidation.

Experimental Protocol: Synthesis of Dipropyl Sulfoxide from Dipropyl Sulfide

This protocol is a representative method for the laboratory-scale synthesis of **dipropyl sulfoxide**.

Materials:

- Dipropyl sulfide
- 30% Hydrogen peroxide (H₂O₂)
- Glacial acetic acid
- Dichloromethane (CH₂Cl₂)
- Saturated sodium bicarbonate solution

- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve dipropyl sulfide (1 equivalent) in glacial acetic acid.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add 30% hydrogen peroxide (1.1 equivalents) dropwise via a dropping funnel, ensuring the temperature remains below 10 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, carefully pour the mixture into a separatory funnel containing a saturated solution of sodium bicarbonate to neutralize the acetic acid.
- Extract the aqueous layer with dichloromethane (3 x volumes).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield crude **dipropyl sulfoxide**.
- The crude product can be further purified by vacuum distillation or column chromatography.

Spectroscopic Characterization

The structural elucidation of **dipropyl sulfoxide** is confirmed through standard spectroscopic techniques.

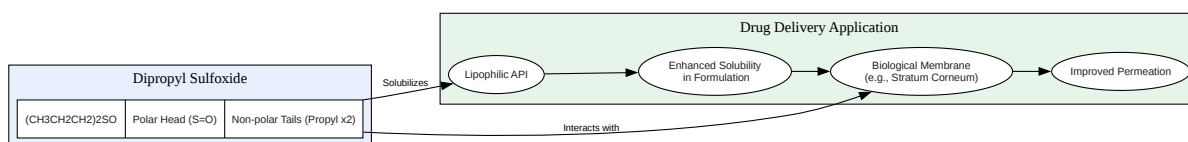
- ^1H NMR: The proton NMR spectrum is expected to show three distinct signals corresponding to the three non-equivalent methylene and methyl groups of the propyl chains. The protons on the carbon alpha to the sulfoxide group will be the most deshielded. A study on various dialkyl sulfoxides suggests the chemical shifts for the propyl group in **dipropyl sulfoxide** would be in the regions of 2.5-2.7 ppm (triplet, α -CH₂), 1.6-1.8 ppm (sextet, β -CH₂), and 0.9-1.1 ppm (triplet, γ -CH₃).^[6]
- ^{13}C NMR: The carbon NMR spectrum will display three signals for the three distinct carbon environments of the propyl chains. The α -carbon will be the most downfield, followed by the β - and γ -carbons.
- IR Spectroscopy: The infrared spectrum will be characterized by a strong absorption band in the region of 1020-1060 cm^{-1} , which is indicative of the S=O stretching vibration. Additional characteristic peaks will include C-H stretching and bending vibrations.

Applications in Drug Development: A Comparative Perspective with DMSO

While **dipropyl sulfoxide** is not as extensively studied as DMSO, its chemical properties suggest several potential applications in drug development, primarily as a solvent and a penetration enhancer.^[7]

Dipropyl Sulfoxide as a Pharmaceutical Solvent

The increased lipophilicity of **dipropyl sulfoxide** due to the longer alkyl chains, compared to DMSO, may offer advantages in solubilizing highly lipophilic drug candidates that are challenging to formulate. This could be particularly relevant in the development of formulations for oral, topical, and parenteral administration.



[Click to download full resolution via product page](#)

Caption: Conceptual Role of **Dipropyl Sulfoxide** in Drug Delivery.

Potential as a Dermal Penetration Enhancer

The mechanism by which DMSO enhances skin penetration is multifaceted, involving the disruption of the stratum corneum's lipid structure and interaction with intercellular proteins.^[8] It is plausible that **dipropyl sulfoxide** could function similarly. Its greater lipophilicity might lead to a different interaction profile with the skin's lipid barrier, potentially offering a more favorable therapeutic window or reduced local irritation compared to DMSO for certain APIs.

Comparative Analysis: Dipropyl Sulfoxide vs. DMSO

Feature	Dipropyl Sulfoxide	Dimethyl Sulfoxide (DMSO)	Rationale for Difference
Molecular Weight	134.24 g/mol	78.13 g/mol	Longer alkyl chains in dipropyl sulfoxide.
Polarity	Lower	Higher	The larger non-polar alkyl groups in dipropyl sulfoxide reduce the overall molecular polarity compared to the methyl groups in DMSO. [9] [10]
Lipophilicity (LogP)	Higher (approx. 1.555)	Lower (approx. -1.35)	Longer alkyl chains increase the affinity for non-polar environments.
Boiling Point	Higher (approx. 244 °C)	Lower (189 °C)	Increased van der Waals forces due to larger molecular size.
Potential Applications	Solubilizing highly lipophilic APIs, potentially different skin penetration profile.	Broad-spectrum solvent, well-established penetration enhancer. [11]	Differences in polarity and lipophilicity.
Known Side Effects	Less documented	Can cause localized skin irritation, garlic-like breath odor. [1]	The higher molecular weight and lower volatility of dipropyl sulfoxide might lead to a different side-effect profile.

One notable application is the reaction of **dipropyl sulfoxide** with steroids like testosterone decanoate to form a sulfoxide derivative, which can enhance the solubility and bioavailability of

the steroid.[4]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **dipropyl sulfoxide** may cause allergy or asthma symptoms or breathing difficulties if inhaled.[3] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment (gloves, safety glasses, and a lab coat) and working in a well-ventilated area.

Conclusion and Future Outlook

Dipropyl sulfoxide presents itself as a molecule of interest for pharmaceutical scientists and researchers. Its fundamental properties, particularly its amphiphilicity skewed towards higher lipophilicity compared to DMSO, suggest a niche yet important role in the formulation of poorly soluble compounds. While the body of research on **dipropyl sulfoxide** is not as extensive as that for DMSO, the foundational principles of its chemistry and physical properties provide a strong basis for its exploration in advanced drug delivery systems. Further investigation into its efficacy as a solubilizer and penetration enhancer, along with a thorough toxicological evaluation, will be crucial in defining its place in the pharmaceutical toolkit.

References

- Organic Syntheses Procedure. Disulfide, diphenyl. Available at: [\[Link\]](#)
- PubChem. 1,1'-Sulfinylbis(propane). National Center for Biotechnology Information. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 679, Dimethyl Sulfoxide. Retrieved December 13, 2024 from [\[Link\]](#).
- ResearchGate. What's the chemical difference between DMF and DMSO?. Available at: [\[Link\]](#)
- Wikipedia. Dimethyl sulfoxide. Available at: [\[Link\]](#)

- PubChem. 1,1'-Sulfinylbis(propane). National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Scholars Research Library. Synthesis of different sulfoxide from its corresponding sulfide by plant enzyme. Available at: [\[Link\]](#)
- Royal Society of Chemistry. Electronic Supporting Information. Available at: [\[Link\]](#)
- MDPI. Comparison of Dimethylformamide with Dimethylsulfoxide for Quality Improvement of Distillate Recovered from Waste Plastic Pyrolysis Oil. Available at: [\[Link\]](#)
- National Institute of Standards and Technology. Sulfoxide. NIST WebBook. Available at: [\[Link\]](#)
- ProMOL. DMSO (Dimethyl Sulfoxide): A Versatile Organic Solvent And Drug Delivery Tool. Available at: [\[Link\]](#)
- American Pharmaceutical Review. Dimethyl Sulfoxide USP, PhEur in Approved Pharmaceutical Products and Medical Devices. Available at: [\[Link\]](#)
- Royal Society of Chemistry. Diastereoselective synthesis of cyclopropyl sulfoxides via hydrosulfenation. Available at: [\[Link\]](#)
- ResearchGate. Diastereoselective synthesis of cyclopropyl sulfoxides via hydrosulfenation. Available at: [\[Link\]](#)
- The Physician and Sportsmedicine. Dimethyl Sulfoxide: An Effective Penetration Enhancer for Topical Administration of NSAIDs. Available at: [\[Link\]](#)
- Gaylord Chemical. DIMETHYL SULFOXIDE (DMSO) A "NEW" CLEAN, UNIQUE, SUPERIOR SOLVENT. Available at: [\[Link\]](#)
- PubMed. ¹H chemical shifts in NMR. Part 27: proton chemical shifts in sulfoxides and sulfones and the magnetic anisotropy, electric field and steric effects of the SO bond. Available at: [\[Link\]](#)

- Royal Society of Chemistry. Diastereoselective synthesis of cyclopropyl sulfoxides via hydrosulfenation. Available at: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. Dimethyl Sulfoxide (DMSO) vs. Other Polar Aprotic Solvents: A Comparative Look. Available at: [\[Link\]](#)
- Royal Society of Chemistry. SUPPORTING INFORMATION. Available at: [\[Link\]](#)
- American Pharmaceutical Review. Advances in the Regulated Pharmaceutical Use of Dimethyl Sulfoxide USP, Ph.Eur.. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Dimethyl sulfoxide - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 3. 1,1'-Sulfinylbis(propane) | C₆H₁₄OS | CID 20252 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. Dipropyl sulfoxide (CAS 4253-91-2) - Chemical & Physical Properties by Cheméo [\[chemeo.com\]](https://chemeo.com)
- 5. scholarsresearchlibrary.com [\[scholarsresearchlibrary.com\]](https://scholarsresearchlibrary.com)
- 6. ¹H chemical shifts in NMR. Part 27: proton chemical shifts in sulfoxides and sulfones and the magnetic anisotropy, electric field and steric effects of the SO bond - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 7. reachever.com [\[reachever.com\]](https://reachever.com)
- 8. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 9. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 10. pedagogie.ac-limoges.fr [\[pedagogie.ac-limoges.fr\]](https://pedagogie.ac-limoges.fr)
- 11. pharmtech.com [\[pharmtech.com\]](https://pharmtech.com)

- To cite this document: BenchChem. [An In-depth Technical Guide to Dipropyl Sulfoxide: Properties, Synthesis, and Pharmaceutical Potential]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1221221/docs#an-in-depth-technical-guide-to-dipropyl-sulfoxide-properties-synthesis-and-pharmaceutical-potential>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)